

Comprehensive Safety and Operational Guide: Handling N-(3-hydroxyphenyl)methanesulfonamide

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Compound of Interest

Compound Name:	N-(3-hydroxyphenyl)methanesulfonamide
CAS No.:	71290-40-9
Cat. No.:	B2460416

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As a Senior Application Scientist, my objective is to provide more than just a list of safety precautions. True laboratory safety stems from understanding the causality behind chemical behaviors and implementing self-validating systems that ensure protocols are executed correctly.

N-(3-hydroxyphenyl)methanesulfonamide (CAS: 71290-40-9) is a highly valuable organic building block frequently utilized in the synthesis of kinase inhibitors and targeted therapeutics. However, its specific molecular architecture demands rigorous handling procedures to protect personnel and maintain experimental integrity.

Chemical Profile & Hazard Causality

Before handling any compound, we must understand how its structure dictates its hazard profile.

- Chemical Name: **N-(3-hydroxyphenyl)methanesulfonamide**
- CAS Number: 71290-40-9
- Physical State: Solid (typically a crystalline powder)
- Molecular Weight: 187.22 g/mol [1]

Hazard Causality: According to standard GHS classifications, this compound is flagged for three primary hazards: H315 (Skin irritation), H319 (Serious eye irritation), and H335 (Respiratory irritation) [1][2]. The causality behind these hazards lies in its functional groups. The molecule features a methanesulfonamide moiety and a phenolic hydroxyl group. The acidic nature of the sulfonamide proton, combined with the phenol, makes the compound a moderate electrophilic and acidic irritant. When the solid is agitated, it easily forms an aerosolized micro-dust. Upon contact with the moisture in human mucous membranes (eyes, respiratory tract) or the lipid bilayer of the skin, it induces localized inflammation and cellular irritation.

Personal Protective Equipment (PPE) Matrix

To mitigate the specific hazards posed by the aerosolization of this compound, the following PPE matrix must be strictly adhered to. Every piece of equipment is chosen based on the compound's physical state and irritation potential.

Protection Category	Equipment Specification	Regulatory Standard	Causality & Rationale
Ocular	Tight-fitting safety goggles	EN 166 / ANSI Z87.1	Prevents micro-particulate ingress into the ocular mucosa, directly mitigating H319 risks [1].
Dermal (Hands)	Nitrile gloves (≥ 0.11 mm thickness)	EN 374	Nitrile provides a robust, impermeable barrier against solid organic compounds, preventing H315 skin irritation [1].
Dermal (Body)	Cotton lab coat with elastic cuffs	EN 340	Prevents the accumulation of electrostatic chemical dust on personal clothing [1].
Respiratory	N95 / FFP2 particulate respirator	EN 149	Required if handling outside a fume hood to filter aerosolized crystalline dust, preventing H335 respiratory irritation [1].

Operational Plan: Self-Validating Handling Protocol

To ensure absolute safety and trustworthiness, this protocol is designed as a self-validating system. You must not proceed to the next step unless the validation check of the current step is confirmed.

Phase 1: Pre-Operation Setup

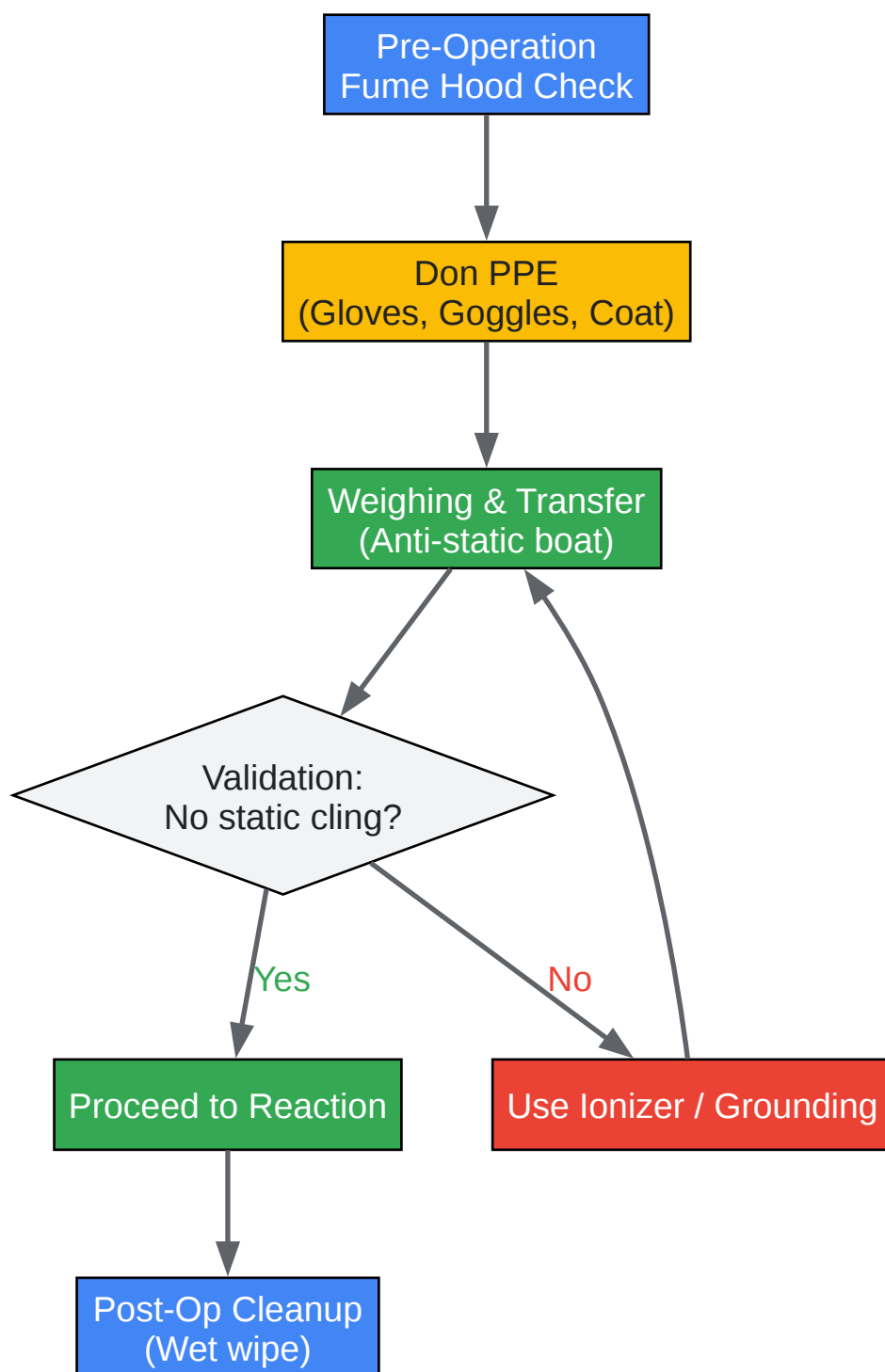
- Fume Hood Verification: Turn on the fume hood and ensure the sash is at the correct operational height.
 - Validation Check: Observe the digital airflow monitor. It must read between 0.4 and 0.6 m/s. Alternatively, tape a small piece of tissue to the sash; it must pull inward steadily. Do not proceed if airflow is turbulent or weak.
- PPE Donning: Put on the lab coat, followed by the respirator (if required), safety goggles, and finally, nitrile gloves. Pull the glove cuffs over the sleeves of the lab coat.
 - Validation Check: Perform a negative pressure seal check on the respirator. Ensure no exposed skin is visible at the wrists.

Phase 2: Weighing and Transfer

- Static Mitigation: **N-(3-hydroxyphenyl)methanesulfonamide** powder can hold a static charge, causing it to disperse unexpectedly. Use an anti-static weighing boat and a grounded stainless-steel spatula.
- Transfer: Slowly transfer the required mass. Keep the container as close to the weighing boat as possible to minimize the drop height.
 - Validation Check: Observe the powder behavior. If the powder clings aggressively to the spatula or "jumps" out of the boat, static is present. Correction: Pass an anti-static ionizer over the equipment before continuing.

Phase 3: Post-Operation & Doffing

- Decontamination: Seal the chemical container tightly. Wipe down the balance and the fume hood surface with a paper towel lightly dampened with 70% ethanol or water. This binds any microscopic dust particles.
- Doffing: Remove gloves by peeling them inside out to trap any residual chemical. Remove goggles and lab coat. Wash hands immediately with soap and water.
 - Validation Check: Inspect hands for any redness or irritation. If present, proceed immediately to the First Aid workflow.



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Workflow for safe handling and weighing of **N-(3-hydroxyphenyl)methanesulfonamide**.

Emergency Response & Spill Management

In the event of an accidental release or exposure, immediate, calculated action is required to prevent compound assimilation into biological tissues.

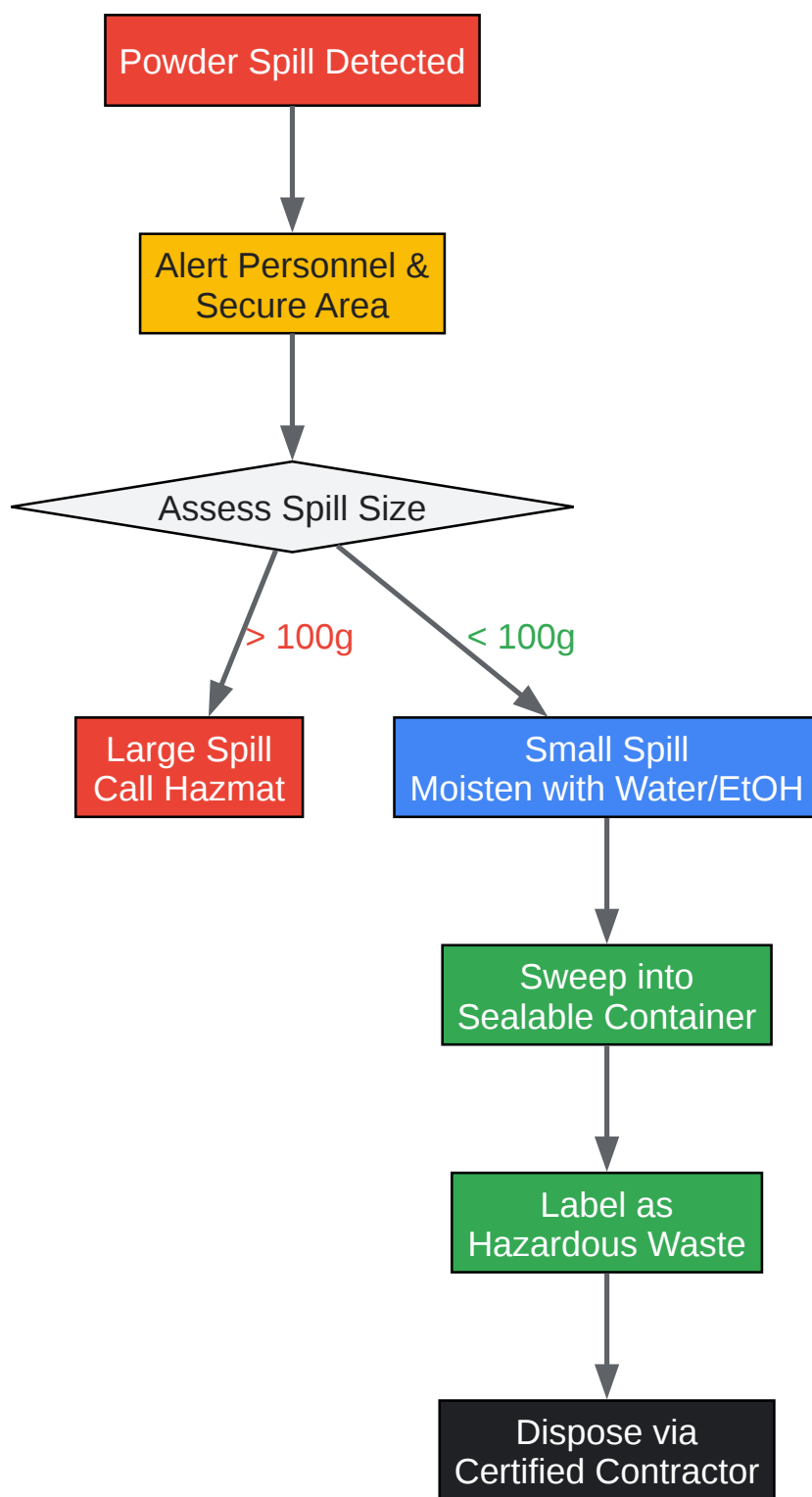
First Aid Workflow

- **Ocular Exposure:** The immediate risk is corneal inflammation. Flush eyes with copious amounts of running water for a minimum of 15 minutes, holding eyelids apart. Validation: Pain should subside; regardless, seek mandatory ophthalmological evaluation [1].
- **Dermal Exposure:** Remove contaminated clothing immediately. Wash the affected area with plenty of soap and water. Do not use harsh solvents (like acetone) on the skin, as they increase the dermal permeability of the sulfonamide.
- **Inhalation:** Move the affected personnel to fresh air. If respiratory irritation persists (coughing, wheezing), administer oxygen and seek medical attention [1].

Spill Disposal Plan

Never dry-sweep a powder spill of **N-(3-hydroxyphenyl)methanesulfonamide**, as this will aerosolize the irritant.

- **Containment:** Evacuate non-essential personnel from the immediate vicinity.
- **Suppression:** Lightly mist the spilled powder with water or dilute ethanol. This physical intervention binds the fine dust into an easily manageable slurry.
- **Collection:** Use a disposable plastic scoop to collect the moistened material. Place it into a clean, dry, sealable, and clearly labeled hazardous waste container [1].
- **Final Decontamination:** Wash the spill area with soap and water, absorbing the liquid with paper towels.



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Emergency spill response and decontamination pathway for solid powder spills.

Waste Management & Final Disposal

Proper disposal ensures environmental compliance and downstream safety. **N-(3-hydroxyphenyl)methanesulfonamide** must not be allowed to enter the standard municipal waste stream or water courses [1].

- **Solid Consumables:** All contaminated weighing boats, gloves, paper towels, and disposable spatulas must be collected in a designated solid hazardous waste bag (typically a heavy-duty, brightly colored polybag).
- **Chemical Waste:** Any unused, degraded, or spilled chemical must be sealed in a chemically compatible container (e.g., high-density polyethylene).
- **Labeling & Contractor:** Label the container explicitly as "Toxic/Irritant Solid Waste: Contains **N-(3-hydroxyphenyl)methanesulfonamide**." Disposal must be executed exclusively through a licensed, government-approved chemical waste contractor [2][3].

References

- Apollo Scientific. "Safety Data Sheet: **N-(3-Hydroxyphenyl)methanesulfonamide**".
- BLD Pharm. "**N-(3-Hydroxyphenyl)methanesulfonamide** Product Information & Safety Data".
- Cymit Química. "**N-(3-Hydroxyphenyl)methanesulfonamide** Technical Specifications".
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